2-Hydroxy-N-(2-hydroxyethyl)acetamide: Structural Architecture and Pharmaceutical Relevance

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Compound of Interest

Compound Name:	*2-Hydroxy-N-(2-hydroxyethyl)acetamide*
CAS No.:	*3586-25-2*
Cat. No.:	*B3051760*

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CAS: 3586-25-2 | Formula:

| MW: 119.12 g/mol

Executive Summary

2-Hydroxy-N-(2-hydroxyethyl)acetamide (HHEA) is a hydrophilic amide characterized by a glycolyl backbone coupled to an ethanolamine moiety. While primarily documented as a stable oxidative degradation product of monoethanolamine (MEA) in carbon capture technologies, its relevance in drug development lies in its role as a process-related impurity and a structural reference standard for pharmaceutical stability profiling.

For researchers and formulation scientists, HHEA represents a critical "molecular marker" for the oxidative stress of amine-containing excipients. Its dual-hydroxyl architecture also makes it a model compound for studying amide-alcohol hydrogen bonding networks in aqueous environments.

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Molecular Architecture & Bonding

Structural Connectivity

HHEA consists of a central amide bond linking a 2-hydroxyacetyl (glycolyl) group and a 2-hydroxyethyl group. The molecule is achiral and possesses high conformational flexibility due to the rotatable

-bonds flanking the rigid amide plane.

- Core Motif: Secondary Amide (

).
- Head Group: Primary Hydroxyl (

  , Glycolyl side).
- Tail Group: Primary Hydroxyl (

  , Ethanolamine side).

Electronic Structure and Hybridization

The stability of HHEA is governed by the resonance energy of the amide bond, which enforces planarity across the

atoms.

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Atom	Hybridization	Geometry	Bond Character
Carbonyl C		Trigonal Planar	Electrophilic, part of amide resonance
Amide N	(partial)	Trigonal Planar	Nucleophilic lone pair delocalized into carbonyl
Alkyl C		Tetrahedral	Flexible linkers allowing H-bond optimization
Hydroxyl O		Bent	Dual donor/acceptor capability

Hydrogen Bonding Network

HHEA is an "H-bond powerhouse" relative to its molecular weight. It contains:

- 3 Hydrogen Bond Donors (HBD): Amide NH, two Hydroxyl OHs.
- 4 Hydrogen Bond Acceptors (HBA): Carbonyl O, two Hydroxyl Os, Amide N (weak).

Intramolecular Bonding: In vacuum or non-polar solvents, HHEA can form a pseudo-cyclic structure via an intramolecular H-bond between the glycolyl hydroxyl and the amide carbonyl oxygen (5-membered ring interaction) or the amide NH (less likely).

Intermolecular Bonding: In aqueous solution, HHEA integrates seamlessly into the water lattice. The high density of hydroxyl groups disrupts the hydrophobic effect usually associated with alkyl chains, rendering the molecule highly soluble.

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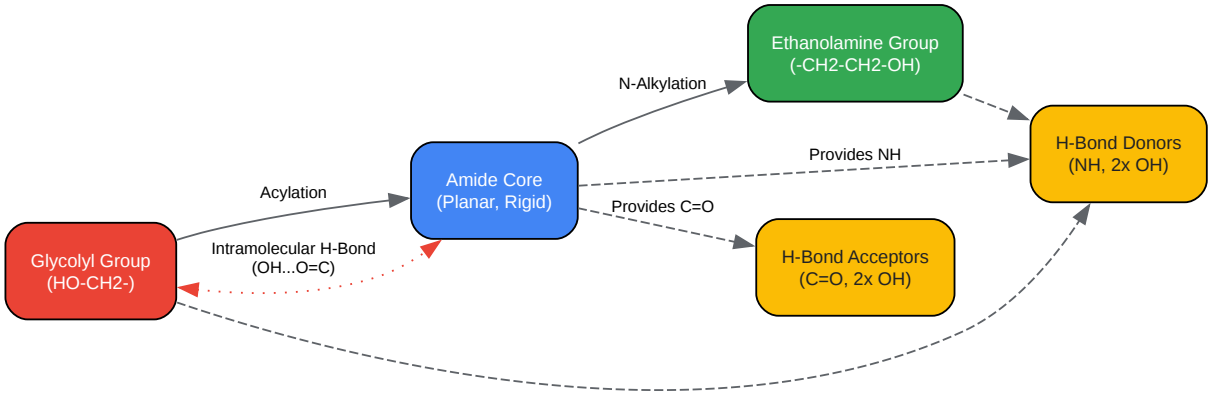

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Figure 1: Structural connectivity and hydrogen bonding capabilities of HHEA. The red dotted line indicates a potential intramolecular stabilization interaction.

Synthesis & Formation Protocols

For drug development applications requiring high-purity standards (e.g., for impurity spiking studies), laboratory synthesis is preferred over isolation from degradation mixtures.

Laboratory Synthesis Protocol

Reaction Type: Aminolysis of Esters. Precursors: Ethyl Glycolate, Ethanolamine.

Protocol:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Reagents: Charge Ethyl Glycolate (1.0 eq, 104 mg/mmol) and Ethanolamine (1.05 eq, excess to drive completion).
- Solvent: Reaction can be performed neat (solvent-free) to maximize kinetics and green chemistry principles, or in dry Methanol.

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- Reaction: Heat to 70°C for 4–6 hours. Monitor by TLC (10% MeOH in DCM) or IR (disappearance of ester carbonyl ~1740 cm^{-1}, appearance of amide I ~1650 cm^{-1}).
- Workup: Remove excess ethanolamine and ethanol byproduct under reduced pressure (rotary evaporator).
- Purification: The crude oil is often pure enough (>95%). For analytical standards, purify via silica gel column chromatography (Eluent: DCM:MeOH 9:1).

Industrial Formation (Degradation Pathway)

In pharmaceutical formulations containing Monoethanolamine (MEA) or similar buffers, HHEA forms via oxidative degradation.

- Mechanism: MEA undergoes oxidative deamination to Glycolaldehyde

  Glycolic Acid.
- Coupling: Glycolic Acid reacts with residual MEA to form HHEA.

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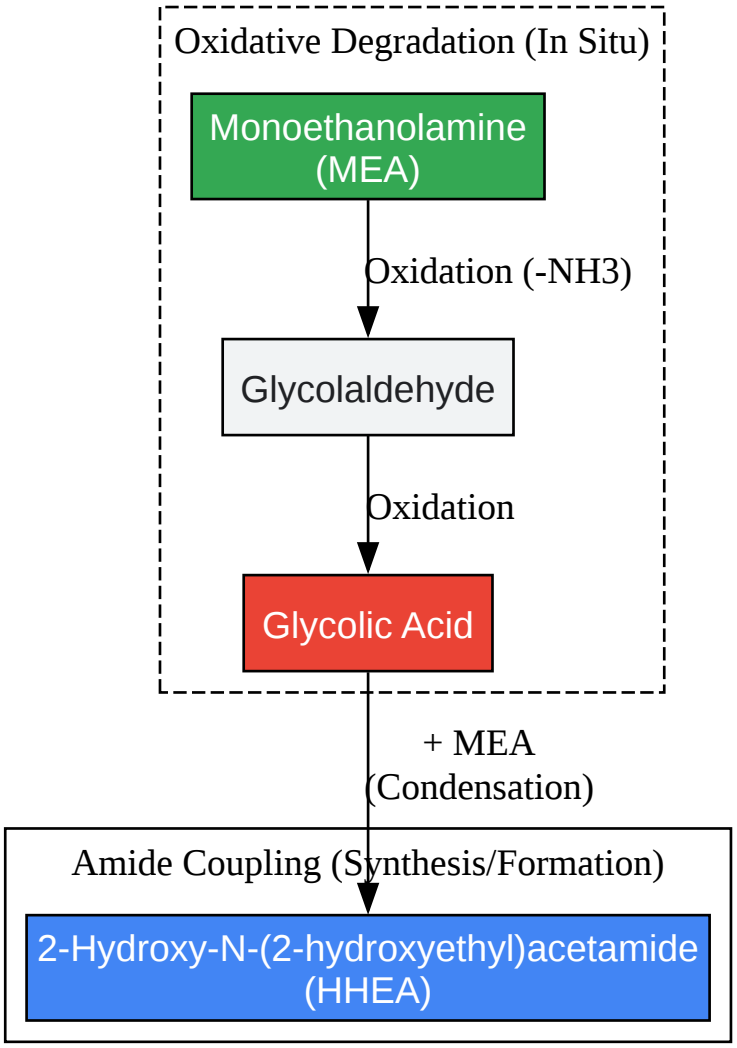

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Figure 2: Formation pathways of HHEA. Left: Oxidative degradation route common in stability samples. Bottom: Direct condensation.

Spectroscopic Characterization

To validate the identity of HHEA in a formulation or synthesis batch, use the following spectroscopic fingerprints.

Nuclear Magnetic Resonance (H-NMR)

Solvent: DMSO-d6

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Shift (ppm)	Multiplicity	Integral	Assignment	Structural Context
7.6 – 8.0	Broad Singlet	1H		Amide Proton (Exchangeable)
5.5	Triplet	1H		Glycolyl Hydroxyl
4.7	Triplet	1H		Ethanolamine Hydroxyl
3.8	Singlet	2H		Glycolyl Methylene (Deshielded by C=O and O)
3.4	Multiplet	2H		Ethanolamine O-Methylene
3.2	Multiplet	2H		Ethanolamine N-Methylene

Infrared Spectroscopy (FT-IR)

- 3300–3400 cm^{-1}: Broad, strong O-H and N-H stretching (H-bonded).
- 1640–1660 cm^{-1}: Amide I band (C=O stretch). Diagnostic peak.
- 1540–1560 cm^{-1}: Amide II band (N-H bend).

Pharmaceutical Applications & Relevance[1]

Impurity Profiling (ICH Q3A/B)

HHEA is a known impurity in drugs utilizing oxazolidinone scaffolds or ethanolamine salts.

- Oxazolidinone Antibiotics: HHEA is a structural fragment often used as a reference standard to ensure the integrity of the N-substituent in complex syntheses.

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- Excipient Stability: In liquid formulations using MEA as a buffering agent, the appearance of HHEA indicates oxidative stress and potential pH drift (conversion of basic amine to neutral amide).

Cryoprotection & Solubilization

Structurally similar to glycerol and dimethyl sulfoxide (DMSO), HHEA possesses cryoprotective properties due to its ability to disrupt ice crystal lattice formation via its multiple H-bond donors. It is investigated as a low-toxicity alternative to traditional cryoprotectants in protein formulations, although its primary use remains analytical.

Lipid Headgroup Analog

HHEA mimics the headgroup of N-acylethanolamines (NAEs), a class of lipid signaling molecules. While the acetyl chain is too short for hydrophobic membrane insertion, HHEA serves as a hydrophilic control in studies investigating the interfacial behavior of NAEs.

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